

Proper Disposal Procedures for JC 40 (Sodium Calcium Aluminosilicate)

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Compound of Interest

Compound Name: JC 40

Cat. No.: B1672819

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This document provides essential safety and logistical information for the proper disposal of **JC 40**, chemically identified as Sodium Calcium Aluminosilicate (CAS No. 1344-01-0). The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and environmental compliance.

Safety and Handling Precautions

JC 40 is generally considered a non-hazardous substance. However, it is crucial to handle it with care to minimize exposure and maintain a safe laboratory environment. Some formulations may contain trace amounts of crystalline quartz, which is a known carcinogen.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling **JC 40**. This includes:
 - **Respiratory Protection:** A NIOSH/MSHA-approved air-purifying dust or mist respirator is recommended to avoid inhalation of dust particles.[\[1\]](#)
 - **Eye Protection:** Wear chemical safety goggles to protect against dust.
 - **Hand Protection:** Use appropriate gloves to prevent skin contact.[\[1\]](#)
 - **Body Protection:** Wear a lab coat or other protective clothing to minimize skin exposure.[\[1\]](#)
- **Engineering Controls:** Handle **JC 40** in a well-ventilated area. Use local exhaust ventilation to control airborne dust.[\[1\]](#)

- General Hygiene: Avoid eating, drinking, or smoking in areas where **JC 40** is handled. Wash hands thoroughly after handling.

Quantitative Data: Exposure Limits

The following table summarizes the occupational exposure limits for components that may be present in **JC 40**.

Chemical Name	CAS No.	ACGIH TLV-TWA	NIOSH REL-TWA	OSHA PEL-TWA
Nuisance Dust	N/A	10 mg/m ³ (inhalable), 3 mg/m ³ (respirable)	N/A	15 mg/m ³ (total), 5 mg/m ³ (respirable)
Crystalline Quartz (Silica)	14808-60-7	0.025 mg/m ³ (respirable)	0.05 mg/m ³ (respirable)	0.05 mg/m ³ (respirable)

Note: Exposure limits can vary. Always consult the specific Safety Data Sheet (SDS) for the product you are using.

Step-by-Step Disposal Procedures

The primary methods for the disposal of **JC 40** are outlined below. The most favorable course of action is to use an alternative chemical product with less inherent propensity for occupational exposure or environmental contamination.[\[2\]](#)[\[3\]](#)

Step 1: Unused Material

- Recycle or Return: If the **JC 40** is unused and in its original container, the preferred method of disposal is to recycle it for its approved use or return it to the manufacturer or supplier.[\[2\]](#)
[\[3\]](#)

Step 2: Waste Material (Solid)

- Containerization: Collect waste **JC 40** in a suitable, labeled, and sealed container to prevent dust from becoming airborne.

- **Waste Classification:** While generally considered non-hazardous, it is the waste generator's responsibility to determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and any state or local regulations.[1]
- **Disposal:** Dispose of the containerized waste at an approved waste disposal facility. For non-hazardous waste, this may be a sanitary landfill. Always comply with all federal, state, and local environmental regulations.[4]

Step 3: Spills

- **Containment:** Prevent further spread of the spilled material.
- **Cleanup:** Carefully sweep or vacuum up the spilled material. Avoid generating dust. Place the collected material into a suitable container for disposal.[1]
- **Decontamination:** Clean the spill area with water.

Step 4: Contaminated PPE

- **Segregation:** Contaminated protective clothing should be segregated to prevent direct personal contact by personnel who handle, dispose of, or clean the clothing.[2]
- **Cleaning:** Ensure that cleaning procedures for reusable PPE are complete and effective before reuse.
- **Disposal:** Dispose of single-use contaminated PPE as solid waste.

Experimental Protocols

For aluminum-containing waste in general, a specialized disposal method can be employed, although it may not be necessary for the non-reactive **JC 40**. This method involves treating the material under anhydrous conditions to prevent violent reactions.

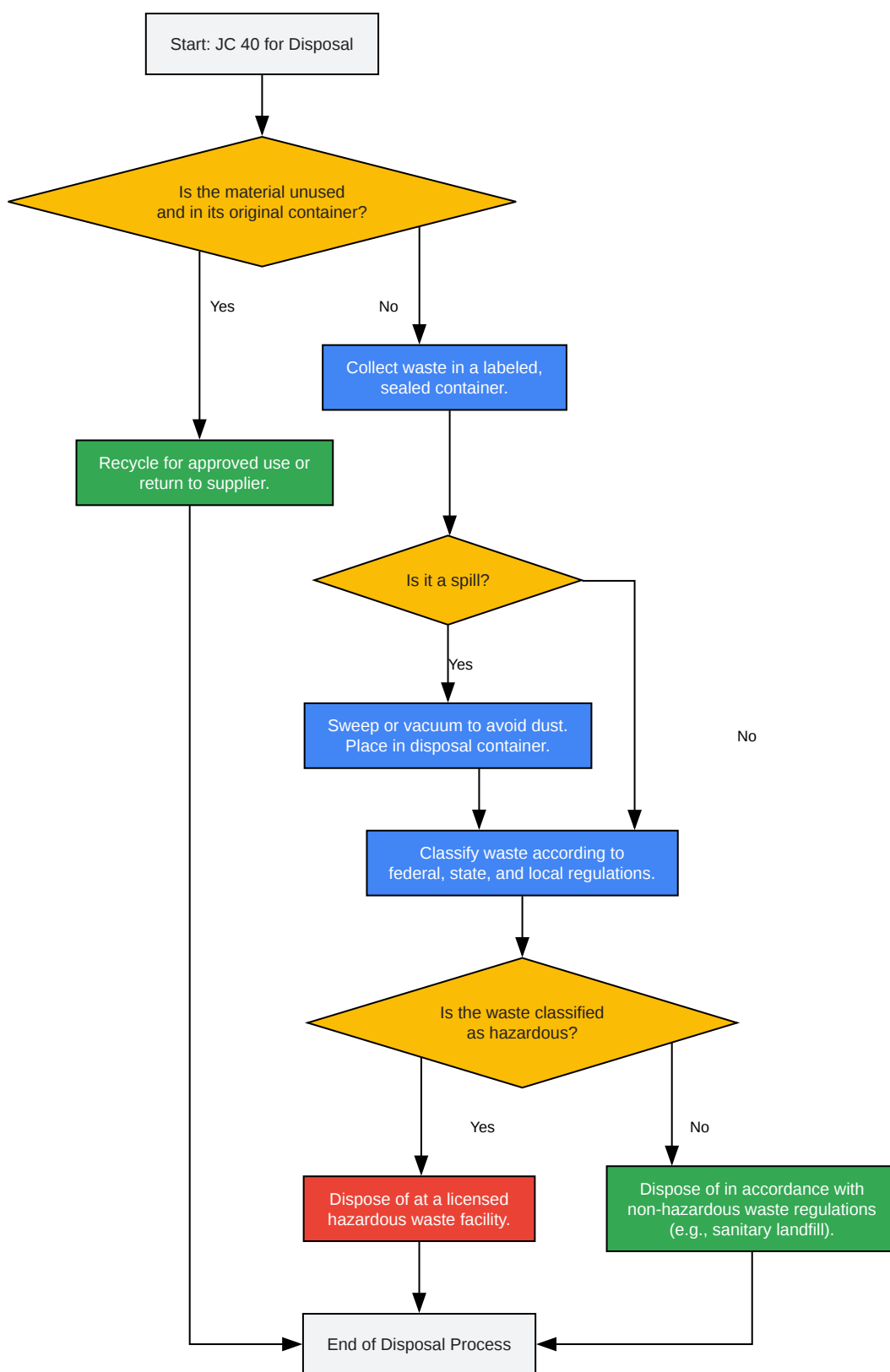
Protocol: Anhydrous Hydrolysis of Aluminum Compounds

- **Objective:** To convert aluminum compounds into a form suitable for landfill disposal.
- **Materials:**

- Waste aluminum compound
- Anhydrous hydrolysis agent (e.g., calcium hydroxide)
- Suitable solvent (if necessary)
- Reaction vessel
- Procedure: a. Under anhydrous conditions, react the aluminum-containing waste with an anhydrous hydrolysis agent such as calcium hydroxide. b. The reaction will form aluminum compounds that are suitable for landfill disposal. c. If a solvent was used, it should be recovered. This is a general procedure for aluminum compounds and should be adapted and tested on a small scale by qualified personnel before being applied to large quantities of **JC 40** waste, as it may not be necessary for this specific, stable compound.

Logical Workflow for JC 40 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **JC 40**.



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Caption: Logical workflow for the proper disposal of **JC 40**.

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